

preparing PK11195 stock solutions and working concentrations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **PK 130**

Cat. No.: **B1678502**

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Application Notes and Protocols: PK11195

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and protocols for the preparation of stock solutions and working concentrations of PK11195, a selective ligand for the translocator protein (TSPO), formerly known as the peripheral benzodiazepine receptor (PBR).^[1] These guidelines are intended for researchers, scientists, and professionals in drug development. The protocols herein ensure accurate and reproducible results in both in vitro and in vivo experimental settings.

Physicochemical Properties of PK11195

A comprehensive understanding of the physicochemical properties of PK11195 is crucial for the accurate preparation of stock solutions and for ensuring its stability and efficacy in experimental assays.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₁ ClN ₂ O	[2]
Molecular Weight	352.86 g/mol	[2][3]
Appearance	White solid	[3]
Purity	>98%	[2][3]
Solubility in DMSO	Up to 100 mM	[3]
Solubility in Ethanol	Up to 75 mM	[2][4]
Storage	Store at room temperature or 2-8°C	[2][3]

Preparation of PK11195 Stock Solutions

The following protocol outlines the steps for preparing a high-concentration stock solution of PK11195, which can then be diluted to the desired working concentrations. Given its high solubility, Dimethyl Sulfoxide (DMSO) is the recommended solvent for the primary stock solution.

Materials:

- PK11195 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Protocol:

- Equilibrate: Allow the PK11195 powder and DMSO to reach room temperature before use.

- Weigh: Accurately weigh the desired amount of PK11195 powder using a calibrated analytical balance. For example, to prepare a 100 mM stock solution, weigh out 3.53 mg of PK11195.
- Dissolve: Add the appropriate volume of DMSO to the vial containing the PK11195 powder. To prepare a 100 mM stock solution with 3.53 mg of PK11195, add 100 μ L of DMSO.
- Mix: Vortex the solution thoroughly until the PK11195 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution.
- Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Reconstitution Calculator:

To calculate the volume of solvent needed for a specific mass of PK11195 to achieve a desired molarity, use the following formula:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Molarity (mol/L)})$$

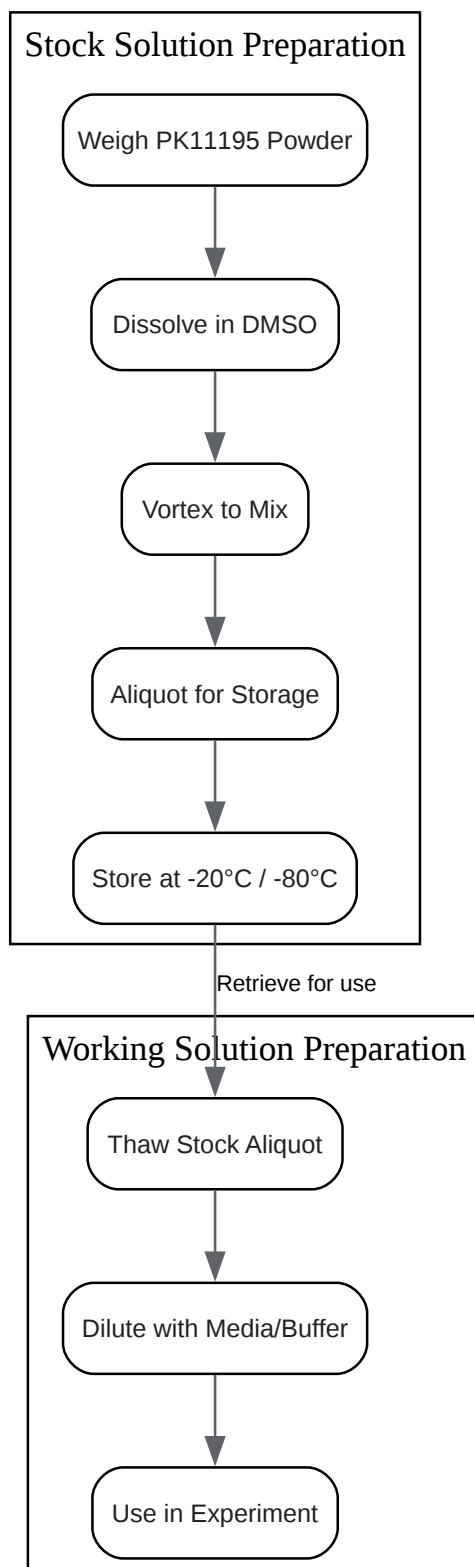
Recommended Working Concentrations

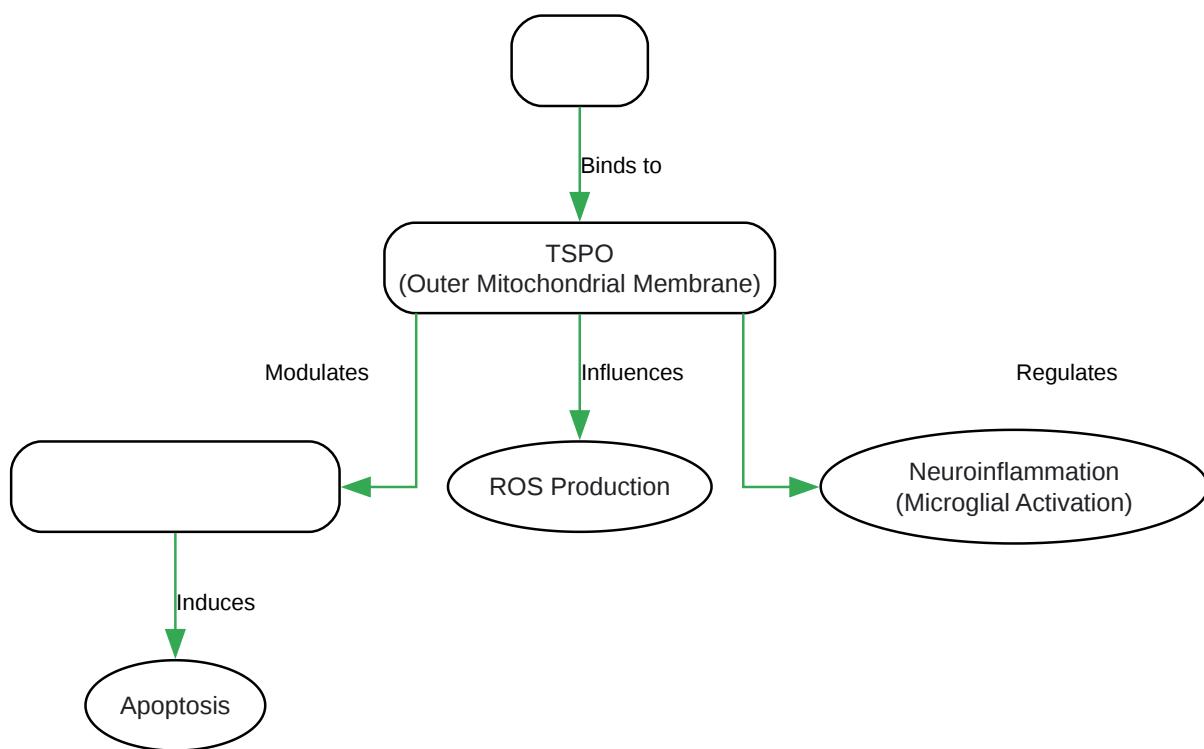
The optimal working concentration of PK11195 is application-dependent. The following table summarizes typical concentration ranges used in various experimental models. It is highly recommended to perform a dose-response experiment to determine the optimal concentration for your specific assay.

Application	Typical Working Concentration	Source
In Vitro Assays		
Cell Viability/Proliferation Assays	10 - 100 μ M	[5]
Apoptosis Induction	25 - 100 μ M	[5] [6]
Mitochondrial Membrane Potential Assays	~25 μ M	[6]
Reactive Oxygen Species (ROS) Measurement	25 - 50 μ M	[6] [7]
Cytokine Release Assays (e.g., ELISA)	0.5 μ M	[8]
In Vivo Studies		
Rodent Models (intraperitoneal injection)	1 - 3 mg/kg	[9] [10]
PET Imaging Studies	Bolus injection of radiolabeled $[^{11}\text{C}]$ PK11195	[10] [11]

Experimental Workflow and Signaling Pathway

Experimental Workflow for PK11195 Solution Preparation



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- To cite this document: BenchChem. [preparing PK11195 stock solutions and working concentrations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678502#preparing-pk11195-stock-solutions-and-working-concentrations>]

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